

An In-Depth Technical Guide to the Spectral Analysis of 2-Methyleicosane

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Compound of Interest

Compound Name: 2-Methyleicosane

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the nuclear magnetic resonance (NMR) and mass spectrometry (MS) spectral data for **2-methyleicosane**, a branched-chain alkane. The information presented herein is intended to support research and development activities where the identification and characterization of this and similar long-chain hydrocarbons are critical.

Mass Spectrometry Data

Mass spectrometry of **2-methyleicosane** is typically performed using gas chromatography-mass spectrometry (GC-MS) with electron ionization (EI). The resulting mass spectrum is characterized by a molecular ion peak and a series of fragment ions that are indicative of the compound's structure.

Key Mass Spectral Data

The electron ionization mass spectrum of **2-methyleicosane** exhibits a molecular ion peak (M^+) at m/z 296, corresponding to its molecular weight.^{[1][2]} The fragmentation pattern is characteristic of a long-chain alkane with branching at the second carbon.

m/z	Relative Intensity (%)	Assignment
43	100	$[C_3H_7]^+$
57	95	$[C_4H_9]^+$
71	60	$[C_5H_{11}]^+$
85	40	$[C_6H_{13}]^+$
296	5	$[M]^+$

Note: The relative intensities are approximate and can vary slightly depending on the instrument and experimental conditions. The table is based on data from the NIST Mass Spectrometry Data Center.[\[1\]](#)

Experimental Protocol: Gas Chromatography-Mass Spectrometry (GC-MS)

The analysis of **2-methyleicosane** is effectively achieved using GC-MS, which combines the separation capabilities of gas chromatography with the detection power of mass spectrometry.
[\[3\]](#)

Instrumentation:

- Gas Chromatograph: Equipped with a capillary column (e.g., DB-1 or equivalent nonpolar polysiloxane).
- Mass Spectrometer: Capable of electron ionization (EI) and quadrupole or ion trap mass analysis.

GC Parameters:

- Injection Mode: Splitless or split injection.
- Injector Temperature: 250 °C.
- Carrier Gas: Helium at a constant flow rate.

- Oven Temperature Program:
 - Initial temperature: 60 °C, hold for 2 minutes.
 - Ramp: 10 °C/min to 300 °C.
 - Final hold: 10 minutes at 300 °C.

MS Parameters:

- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Source Temperature: 230 °C.
- Quadrupole Temperature: 150 °C.
- Scan Range: m/z 40-400.

Nuclear Magnetic Resonance (NMR) Spectral Data

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of organic molecules. For **2-methyleicosane**, both ^1H and ^{13}C NMR provide valuable structural information. While publicly available, high-resolution spectra for **2-methyleicosane** are limited, the following sections provide expected chemical shifts based on the known ranges for alkanes.[3]

Predicted ^1H NMR Spectral Data

The ^1H NMR spectrum of **2-methyleicosane** is expected to show signals in the aliphatic region (δ 0.8-1.6 ppm). The signals for the protons on the long, unbranched portion of the chain will overlap significantly, forming a broad multiplet.

Proton Environment	Predicted Chemical Shift (ppm)	Multiplicity	Integration
CH ₃ (C1)	~0.88	Doublet	3H
CH ₃ (on C2)	~0.85	Doublet	3H
CH ₂ (chain)	~1.25	Broad Multiplet	~34H
CH (C2)	~1.55	Multiplet	1H

Predicted ¹³C NMR Spectral Data

The ¹³C NMR spectrum of **2-methyleicosane** will display distinct signals for the methyl, methylene, and methine carbons. The chemical shifts are sensitive to the local electronic environment.

Carbon Environment	Predicted Chemical Shift (ppm)
CH ₃ (C1)	~22.7
CH ₃ (on C2)	~19.8
CH (C2)	~34.5
CH ₂ (C3)	~39.2
CH ₂ (C4)	~27.5
CH ₂ (chain interior)	~29.7
CH ₂ (terminal region)	~31.9, ~22.7

Experimental Protocol: NMR Spectroscopy

Instrumentation:

- **NMR Spectrometer:** A high-field NMR spectrometer (e.g., 400 MHz or higher) is recommended for better signal dispersion, especially for the overlapping methylene signals in the ¹H NMR spectrum.

Sample Preparation:

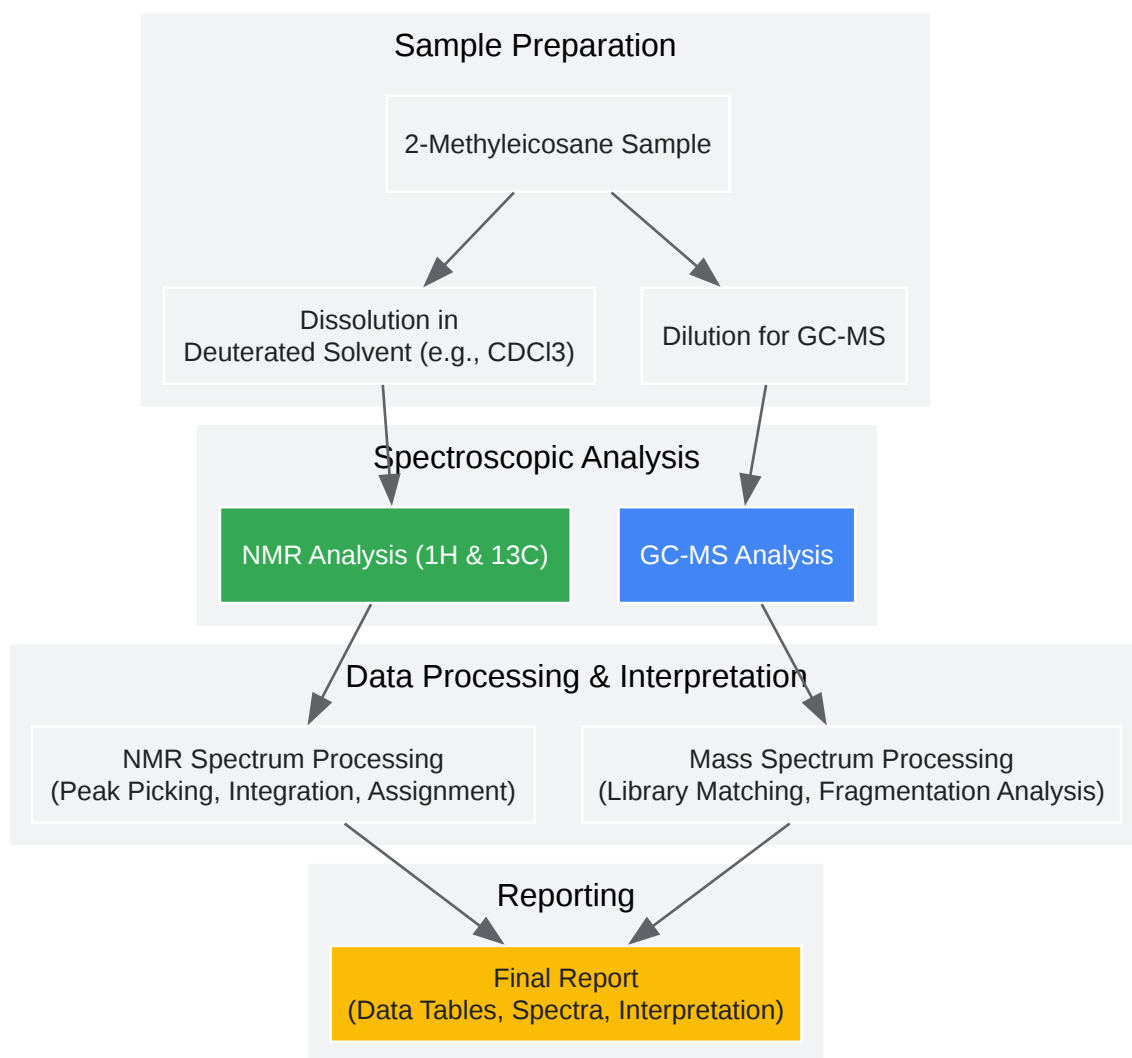
- Solvent: Deuterated chloroform (CDCl_3) is a common solvent for nonpolar compounds like **2-methyleicosane**.
- Concentration: 5-10 mg of the sample dissolved in ~0.5 mL of the deuterated solvent.
- Standard: Tetramethylsilane (TMS) is typically used as an internal standard for chemical shift referencing (0 ppm).

Acquisition Parameters (Typical):

- ^1H NMR:
 - Pulse Program: Standard single-pulse experiment.
 - Spectral Width: 0-10 ppm.
 - Number of Scans: 16-64.
 - Relaxation Delay: 1-2 seconds.
- ^{13}C NMR:
 - Pulse Program: Proton-decoupled experiment (e.g., zgpg30).
 - Spectral Width: 0-200 ppm.
 - Number of Scans: 1024 or more, as the ^{13}C nucleus is less sensitive.
 - Relaxation Delay: 2-5 seconds.

Experimental and Analytical Workflow

The following diagram illustrates a typical workflow for the spectral analysis of a compound like **2-methyleicosane**.

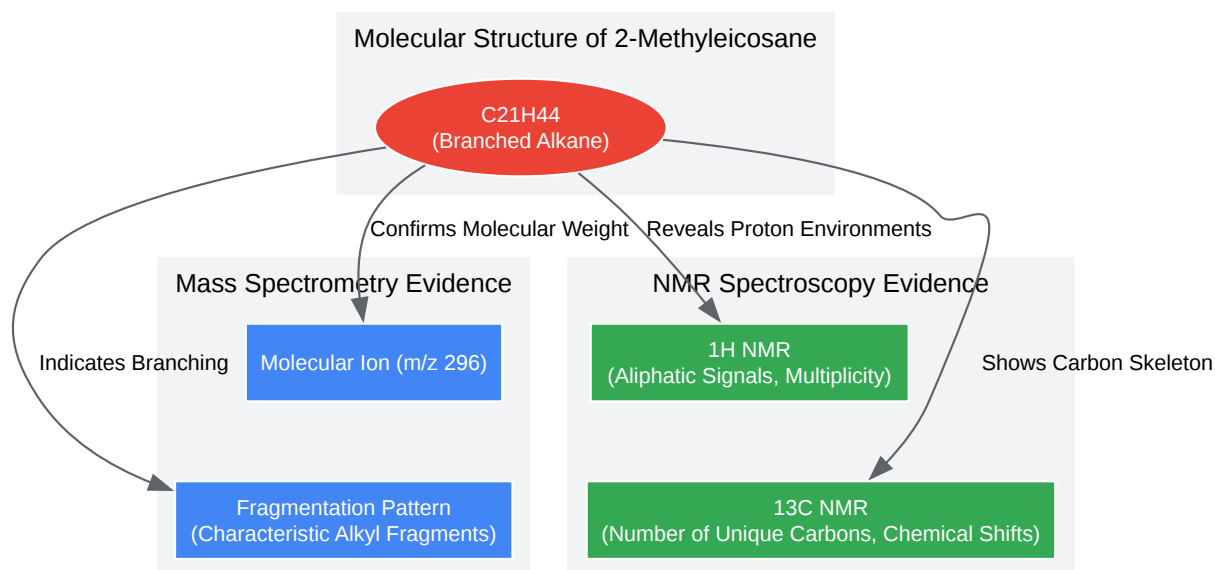


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Caption: Workflow for the spectral characterization of **2-methyleicosane**.

Signaling Pathways and Logical Relationships

The following diagram illustrates the logical relationship between the spectroscopic data and the structural features of **2-methyleicosane**.



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Caption: Relationship between spectral data and molecular structure.

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References

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